

# 3-bromo-9-methyl-9H-carbazole molecular structure

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## Compound of Interest

Compound Name: 3-bromo-9-methyl-9H-carbazole

Cat. No.: B1273018

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An In-Depth Technical Guide to the Molecular Structure of **3-bromo-9-methyl-9H-carbazole**

This technical guide provides a comprehensive overview of the molecular structure, properties, synthesis, and potential applications of **3-bromo-9-methyl-9H-carbazole**. The information is intended for researchers, scientists, and professionals involved in drug development and materials science.

## Introduction

**3-bromo-9-methyl-9H-carbazole** is a halogenated aromatic heterocyclic compound. Its structure is built upon a tricyclic carbazole core, which consists of two benzene rings fused to a central five-membered nitrogen-containing ring. The key features of this specific derivative are a bromine atom substituted at the 3-position and a methyl group attached to the nitrogen atom at the 9-position.[1] This substitution pattern imparts unique electronic properties and chemical reactivity to the molecule, making it a valuable intermediate in various fields.

Carbazole derivatives are of significant interest due to their wide-ranging biological activities and their utility in organic electronics.[2][3] They are investigated for their potential as anticancer and antimicrobial agents and are used as building blocks for materials in Organic Light-Emitting Diodes (OLEDs).[4][5]

## Molecular Structure and Physicochemical Properties

The foundational structure of **3-bromo-9-methyl-9H-carbazole** dictates its chemical behavior. The carbazole ring system is largely planar, and the bromine and methyl substituents influence its solubility, reactivity, and intermolecular interactions.

**Caption:** 2D molecular structure of **3-bromo-9-methyl-9H-carbazole**.

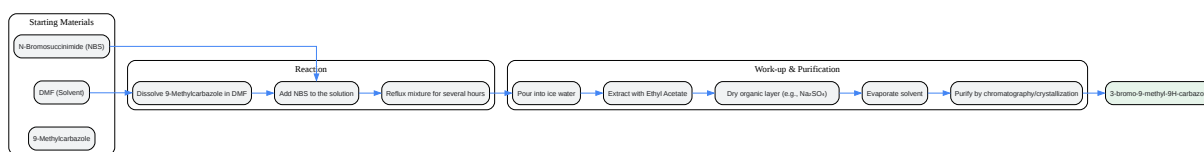
Table 1: Physicochemical Properties of **3-bromo-9-methyl-9H-carbazole**

Property	Value	Reference(s)
IUPAC Name	<b>3-bromo-9-methylcarbazole</b>	<a href="#">[1]</a>
CAS Number	91828-08-9	<a href="#">[1]</a>
Molecular Formula	C <sub>13</sub> H <sub>10</sub> BrN	<a href="#">[1]</a>
Molecular Weight	260.13 g/mol	<a href="#">[1]</a>
Melting Point	76-79 °C	<a href="#">[6]</a>
Boiling Point	390.8 ± 24.0 °C at 760 mmHg	<a href="#">[6]</a>
Canonical SMILES	CN1C2=C(C=C(C=C2)Br)C3=CC=CC=C31	<a href="#">[1]</a>

| InChI Key | HQENVGAILUHBND-UHFFFAOYSA-N | [\[6\]](#) |

## Synthesis and Experimental Protocols

The most common method for synthesizing **3-bromo-9-methyl-9H-carbazole** is through the electrophilic bromination of 9-methylcarbazole. This reaction typically uses N-bromosuccinimide (NBS) as the brominating agent. While a specific protocol for the methyl derivative is not detailed in the provided results, a reliable protocol for the structurally similar 3-bromo-9-ethyl-9H-carbazole can be adapted.[\[2\]](#)[\[7\]](#)



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**Caption:** General workflow for the synthesis of **3-bromo-9-methyl-9H-carbazole**.

## Detailed Experimental Protocol (Adapted)

This protocol is adapted from the synthesis of 3-bromo-9-ethyl-9H-carbazole.[7]

- **Reaction Setup:** In a round-bottom flask, dissolve 9-methylcarbazole (1 equivalent) in dimethylformamide (DMF).
- **Addition of Reagent:** To this solution, add N-bromosuccinimide (NBS) (1 equivalent).
- **Reaction Conditions:** The reaction mixture is heated to reflux and stirred for several hours (typically monitored by Thin Layer Chromatography, TLC, for completion).
- **Quenching and Extraction:** Once the reaction is complete, the mixture is cooled to room temperature and poured into a large volume of ice water, which should cause the product to precipitate. The aqueous mixture is then extracted with a suitable organic solvent, such as ethyl acetate.
- **Purification:** The combined organic layers are dried over an anhydrous salt like sodium sulfate, filtered, and the solvent is removed under reduced pressure.
- **Final Product:** The resulting crude solid is then purified, typically by column chromatography on silica gel or by recrystallization from a solvent like methanol or ethanol, to yield the pure **3-bromo-9-methyl-9H-carbazole**.

## Spectroscopic and Crystallographic Data

Spectroscopic analysis is crucial for confirming the structure and purity of the synthesized compound. While a full dataset for **3-bromo-9-methyl-9H-carbazole** is not readily available in the search results, data for the closely related 3-bromo-9-ethyl-9H-carbazole provides a strong comparative basis, particularly for the aromatic region in NMR.

Table 2: Representative <sup>1</sup>H NMR Data for 3-bromo-9-alkyl-9H-carbazole (Data shown for 3-bromo-9-ethyl-9H-carbazole in CDCl<sub>3</sub> at 700 MHz)[2][7]

Chemical Shift ( $\delta$ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Assignment
8.10	d	7.7	Aromatic H
7.63	d	2.5	Aromatic H
7.49	ddd	8.2, 7.1, 1.1	Aromatic H
7.42	d	8.2	Aromatic H
7.35	d	8.7	Aromatic H
7.24 (m)	m	-	Aromatic H
7.16	dd	8.8, 2.5	Aromatic H
4.37	q	7.3	-CH <sub>2</sub> - (Ethyl group)
1.45	t	7.3	-CH <sub>3</sub> (Ethyl group)

Note: For the methyl analog, the quartet at 4.37 ppm and triplet at 1.45 ppm would be replaced by a singlet for the N-CH<sub>3</sub> group, expected to appear around 3.5-4.0 ppm.

## Crystallographic Data

No complete crystal structure data for **3-bromo-9-methyl-9H-carbazole** was found. However, detailed crystallographic information for 3-bromo-9-ethyl-9H-carbazole is available and provides valuable insight into the molecular geometry and packing of this class of compounds. The study reports that the tricyclic ring system is essentially planar.[\[7\]](#)[\[8\]](#)

Table 3: Crystal Structure Data for 3-bromo-9-ethyl-9H-carbazole[\[7\]](#)

Parameter	Value
Formula	<b>C<sub>14</sub>H<sub>12</sub>BrN</b>
Molecular Weight	274.16
Crystal System	Orthorhombic
Space Group	Pbca
a (Å)	15.263 (16)
b (Å)	7.745 (8)
c (Å)	20.41 (2)
V (Å <sup>3</sup> )	2413 (5)
Z	8

| Temperature (K) | 293 |

## Applications and Biological Relevance

**3-bromo-9-methyl-9H-carbazole** is a versatile compound with applications spanning materials science and pharmacology.

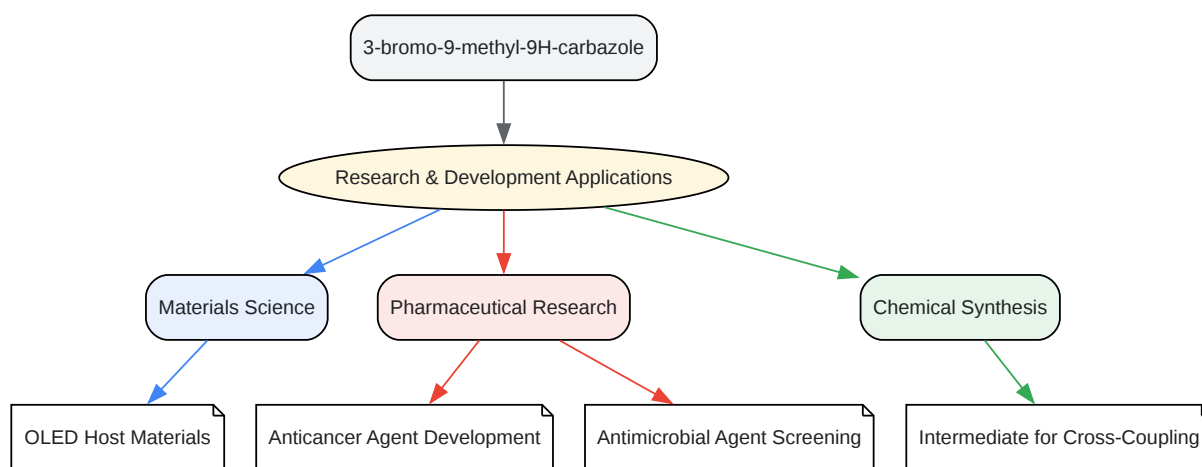
### Organic Electronics

Carbazole derivatives are widely used in organic electronics due to their charge-transport properties. The bromine atom on the carbazole core serves as a reactive site for cross-coupling reactions (e.g., Suzuki, Buchwald-Hartwig), allowing for the synthesis of more complex molecules used as host materials in OLEDs.<sup>[3][9]</sup> These materials are crucial for achieving high efficiency and stability, particularly in blue phosphorescent OLEDs.<sup>[10]</sup>

### Drug Development and Biological Activity

The carbazole scaffold is a recognized pharmacophore present in numerous biologically active compounds.<sup>[11][12]</sup> Derivatives of carbazole have shown potential as:

- Anticancer Agents: Many carbazole-based compounds exhibit potent antiproliferative activity against various cancer cell lines.[4][13] Their mechanisms often involve DNA intercalation or the inhibition of key enzymes like topoisomerases.[12]
- Antimicrobial Agents: Research has also indicated that certain carbazole derivatives possess antimicrobial properties, making them candidates for further investigation as new therapeutic agents.



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## References

1. 3-bromo-9-methyl-9H-carbazole | C<sub>13</sub>H<sub>10</sub>BrN | CID 2729031 - PubChem [pubchem.ncbi.nlm.nih.gov]
2. scienceopen.com [scienceopen.com]
3. nbinno.com [nbinno.com]
4. Design, synthesis, molecular docking and biological evaluation of new carbazole derivatives as anticancer, and antioxidant agents - PMC [pmc.ncbi.nlm.nih.gov]

- 5. China 3-Bromo-9-Methyl-9H-Carbazole CAS 91828-08-9 Manufacturer and Supplier | Starsky [starskychemical.com]
- 6. 3-Bromo-9-methyl-9H-carbazole | 91828-08-9 [sigmaaldrich.com]
- 7. Crystal structure of 3-bromo-9-ethyl-9H-carbazole - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Crystal structure of 3-bromo-9-ethyl-9H-carbazole - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. benchchem.com [benchchem.com]
- 10. ossila.com [ossila.com]
- 11. 5,8-Dimethyl-9H-carbazole Derivatives Blocking hTopo I Activity and Actin Dynamics - PMC [pmc.ncbi.nlm.nih.gov]
- 12. The anticancer activity of carbazole alkaloids - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
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